

Application Notes and Protocols for Brucine Dihydrate Stock Solutions

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Compound of Interest

Compound Name: *Brucine dihydrate*

Cat. No.: *B1147078*

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Introduction

Brucine, an alkaloid derived from the seeds of *Strychnos nux-vomica*, is structurally similar to strychnine but less toxic.[1] It is extensively utilized in scientific research for its potent biological activities, including anti-tumor, anti-inflammatory, and analgesic effects.[2][3] In laboratory settings, brucine serves as a chiral resolving agent and a subject of study in pharmacology and drug development for its ability to modulate various cell signaling pathways.[1][2] This document provides detailed protocols for the preparation, storage, and handling of **Brucine dihydrate** stock solutions for experimental use.

Physicochemical and Safety Data

Proper handling and storage of **Brucine dihydrate** are critical due to its high toxicity. It is fatal if swallowed or inhaled and requires stringent safety measures, including the use of personal protective equipment (PPE) and a chemical fume hood.[4]

Table 1: Physicochemical and Solubility Data for **Brucine Dihydrate**

Property	Value	Reference(s)
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₄ ·2H ₂ O	[4][5]
Molecular Weight	430.49 g/mol	[5][6]
Appearance	White to pale cream crystalline powder	[7]
Melting Point	174 - 179 °C	[8]
Solubility	Soluble in methanol, ethanol, and Dimethyl Sulfoxide (DMSO) (≥15.55 mg/mL); slightly soluble in water, ether, and chloroform.	[3][7][9]
Storage (Powder)	Store at -20°C for up to 3 years or at 4°C for up to 2 years.	[10]
Incompatibilities	Strong oxidizing agents, strong bases, and strong reducing agents.	[7]
Safety	Danger: Fatal if swallowed or inhaled. Causes serious eye irritation. Handle in a chemical fume hood with appropriate PPE.	[4][11]

Experimental Protocols

These protocols are intended for the preparation of stock and working solutions of **Brucine dihydrate** for use in in vitro cell-based assays and other relevant experiments. All procedures involving solid **Brucine dihydrate** or concentrated stock solutions must be performed in a certified chemical fume hood.

Protocol for Preparation of a 10 mM Brucine Dihydrate Stock Solution in DMSO

Materials:

- **Brucine dihydrate** (MW: 430.49 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Spatula
- Vortex mixer

Procedure:

- Pre-weighing Preparation: Bring the **Brucine dihydrate** container to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh 4.305 mg of **Brucine dihydrate** powder using an analytical balance.
- Dissolving: Transfer the weighed powder to a sterile amber vial. Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. A brief, gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may aid dissolution if necessary.
- Aliquotting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[10] Avoid repeated freeze-thaw cycles.^[10]

Protocol for Preparation of Working Solutions for Cell Culture Experiments

Materials:

- 10 mM **Brucine dihydrate** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes and pipette tips

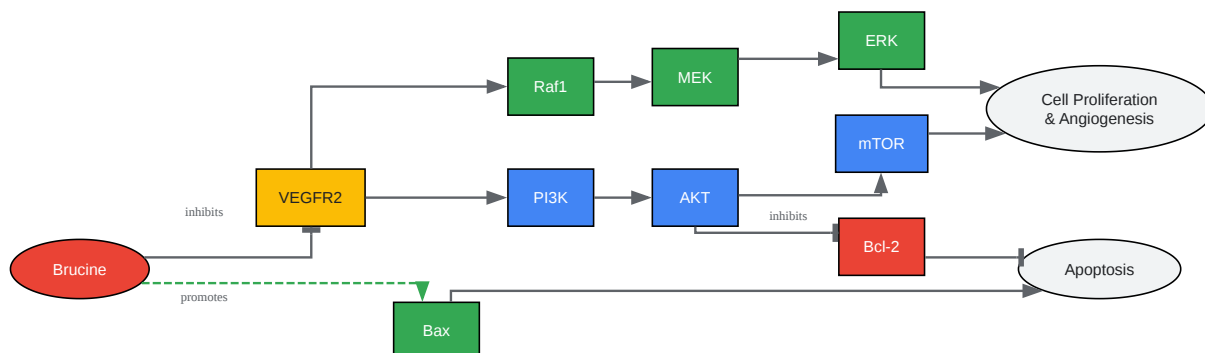
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Brucine dihydrate** stock solution at room temperature.[\[8\]](#)
- Dilution: Perform serial dilutions of the stock solution directly into the cell culture medium to achieve the desired final concentrations for your experiment (e.g., 1 μ M, 10 μ M, 100 μ M).
 - Important: To avoid cell toxicity from the solvent, ensure the final concentration of DMSO in the cell culture medium does not exceed 0.5%.[\[10\]](#) A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Application: Immediately add the freshly prepared working solutions to your cell cultures.

Signaling Pathways and Mechanism of Action

Brucine exerts its biological effects by modulating a variety of intracellular signaling pathways, primarily implicated in cancer cell proliferation, apoptosis, and inflammation. Its anti-tumor activity is often associated with the inhibition of pro-survival pathways and the activation of apoptotic mechanisms.

One of the key mechanisms of Brucine's anti-cancer effect is the inhibition of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) signaling pathway.[\[12\]](#) This inhibition disrupts downstream cascades, including the PI3K/AKT/mTOR and Raf/MEK/ERK pathways, which are crucial for cancer cell growth, proliferation, and angiogenesis.[\[1\]](#)[\[4\]](#)[\[11\]](#)

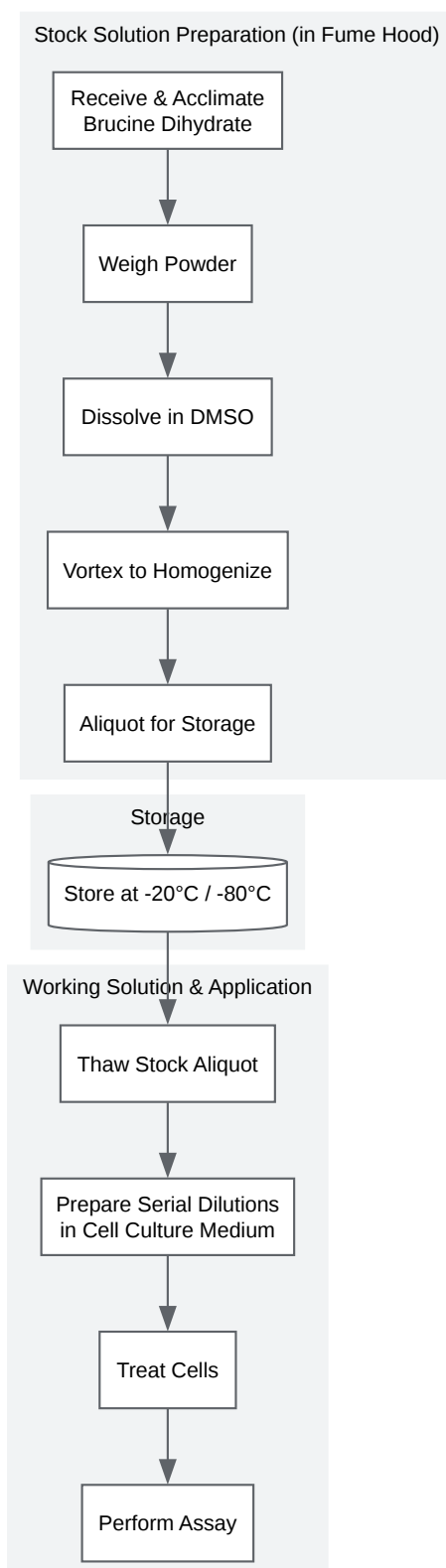


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Caption: Brucine's inhibitory effect on the VEGFR2 signaling cascade.

Experimental Workflow

The following diagram outlines the general workflow from receiving **Brucine dihydrate** powder to its application in cell-based assays.



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Caption: Workflow for preparing and using **Brucine dihydrate** solutions.

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